

Pterolactone A: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Pterolactone A

Cat. No.: B1159933

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This technical guide provides a comprehensive overview of **Pterolactone A**, a sesquiterpenoid lactone, for researchers, scientists, and drug development professionals. This document outlines its chemical identity, potential biological activities, and relevant experimental methodologies and signaling pathways.

Chemical Identity

Parameter	Value	Reference
CAS Number	74730-10-2	[1][2]
IUPAC Name	(8R)-8-hydroxy-5,7,7-trimethyl-4,8-dihydro-3H-cyclopenta[g]isochromene-1,6-dione	[3]
Molecular Formula	C ₁₅ H ₁₆ O ₄	[3]
Molecular Weight	260.28 g/mol	[3]

Biological Activity and Therapeutic Potential

While specific quantitative data on the biological activity of **Pterolactone A** is not extensively available in the public domain, its classification as a terpenoid lactone suggests potential for a

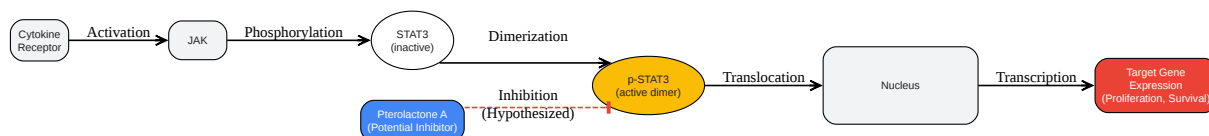
range of pharmacological effects. Terpenoids possessing a lactone moiety are recognized for their diverse biological properties, including cytotoxic, anti-inflammatory, antimicrobial, and anticancer activities.

Potential Mechanisms of Action and Signaling Pathways

Based on the activities of structurally related compounds and the common mechanisms of action for anticancer and anti-inflammatory agents, **Pterolactone A** may exert its effects through the modulation of key cellular signaling pathways. Two such pathways of significant interest in drug development are the STAT3 and NF- κ B signaling cascades.

STAT3 Signaling Pathway

The Signal Transducer and Activator of Transcription 3 (STAT3) is a transcription factor that plays a crucial role in cell proliferation, survival, and differentiation. Constitutive activation of STAT3 is implicated in various cancers, making it a prime target for anticancer therapies. Inhibition of the STAT3 pathway can lead to the suppression of tumor growth and induction of apoptosis.



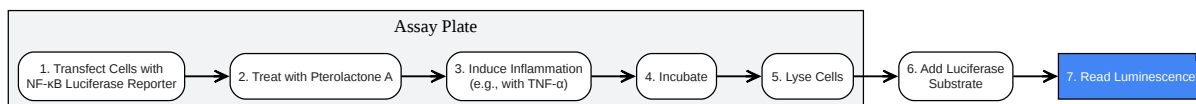
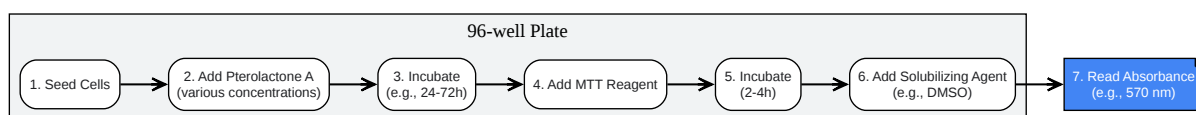
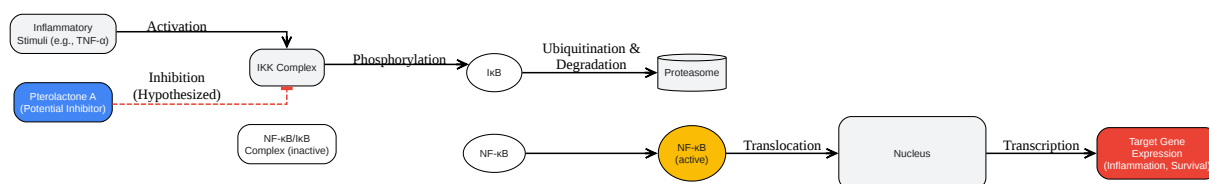
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Caption: Hypothesized inhibition of the STAT3 signaling pathway by **Pterolactone A**.

NF- κ B Signaling Pathway

The Nuclear Factor kappa-light-chain-enhancer of activated B cells (NF- κ B) pathway is a critical regulator of the immune and inflammatory responses. Dysregulation of this pathway is

associated with chronic inflammation and various cancers. Therapeutic agents that inhibit NF- κ B signaling can be effective in mitigating inflammation and inducing apoptosis in cancer cells.



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